

Introduction: The Role of Substituted Piperazines in Modern Chemistry

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Compound of Interest

Compound Name: 1-Boc-2-butyl-piperazine

Cat. No.: B1592123

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The piperazine ring is a privileged scaffold in medicinal chemistry, appearing in a wide array of therapeutic agents targeting conditions from central nervous system disorders to infectious diseases.[1][2] The strategic introduction of substituents onto the piperazine core allows for the fine-tuning of a molecule's pharmacological properties. **1-Boc-2-butyl-piperazine** is a valuable intermediate in this context. The tert-butoxycarbonyl (Boc) protecting group on one nitrogen atom permits selective functionalization at the second, unprotected nitrogen.[3] The 2-butyl group introduces specific steric and lipophilic characteristics, making it a key component in the design of novel therapeutics.

Given its role as a reactive intermediate, a thorough understanding of its properties and safe handling is paramount to ensure personnel safety and experimental integrity. This guide bridges the gap between raw safety data and practical laboratory application, explaining the causality behind each procedural recommendation.

Physicochemical and Hazard Profile

A foundational understanding of the compound's properties is the first step in a robust safety assessment. While specific data for the 2-butyl derivative is limited, the profile can be reliably extrapolated from the well-characterized parent compound, 1-Boc-piperazine, and related analogs.

Table 1: Physicochemical Properties of 1-Boc-piperazine and Analogs

Property	Value (for 1-Boc-2-butyl-piperazine)	Value (for parent 1-Boc-piperazine)	Source(s)
CAS Number	1027511-69-8	57260-71-6	[4]
Molecular Formula	C ₁₃ H ₂₆ N ₂ O ₂	C ₉ H ₁₈ N ₂ O ₂	[4]
Molecular Weight	242.36 g/mol	186.25 g/mol	[4][5]
Appearance	Not specified; likely a solid or oil	Off-white to white solid or powder	[4]
Melting Point	Not specified	43-49 °C	[3]
Boiling Point	Not specified	258 °C at 760 mmHg	[3][6]
Flash Point	Not specified	113 °C (235.4 °F) - closed cup	[3][6]
Storage Temperature	Recommended 2-8 °C	Recommended 2-8 °C or Refrigerator	[4][6]

Hazard Identification and GHS Classification

Based on data for 1-Boc-piperazine and the general class of piperazine derivatives, the following GHS classifications are anticipated.[7][8] Users must always consult the specific Safety Data Sheet (SDS) provided by the supplier.

- Pictograms:
 - GHS07 (Exclamation Mark)
- Signal Word:Warning
- Hazard Statements (H-codes):
 - H315: Causes skin irritation.[6][8]
 - H319: Causes serious eye irritation.[6][8]
 - H335: May cause respiratory irritation.[6]

- Precautionary Statements (P-codes):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
 - P264: Wash skin thoroughly after handling.[8][9]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][9]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

Core Directive: Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize exposure through all potential routes: inhalation, dermal contact, and ingestion. This is achieved through a multi-layered approach combining engineering controls and appropriate PPE.

Engineering Controls: The First Line of Defense

Workplace controls are superior to relying solely on PPE.[10]

- Ventilation: All handling of **1-Boc-2-butyl-piperazine**, especially weighing and transferring, must be conducted in a well-ventilated area.[9][11][12] A certified chemical fume hood is mandatory for any procedures that could generate dust or aerosols.
- Safety Stations: An eyewash station and safety shower must be readily accessible and tested regularly.[7]

Personal Protective Equipment (PPE): A Non-Negotiable Standard

- Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[11][13] A face shield should be used in addition to goggles when there is a significant risk of splashes.

- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile) inspected for integrity before use.[\[11\]](#)[\[13\]](#) Dispose of contaminated gloves properly after use.
 - Lab Coat: A flame-resistant lab coat or impervious clothing is required to prevent skin contact.[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If engineering controls are insufficient or during a large spill, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors and particulates is necessary.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Storage and Handling Protocols

Proper storage is crucial not only for safety but also for maintaining the chemical's integrity.

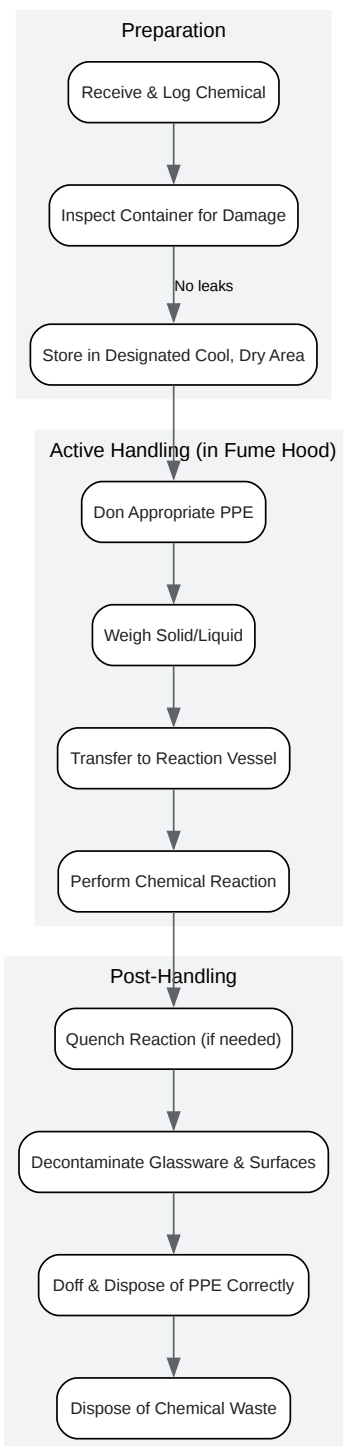
Storage Conditions

- Store containers tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)[\[11\]](#) A recommended storage temperature is between 2-8°C.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[\[7\]](#) The Boc protecting group is sensitive to strong acids, which will cause its cleavage.
- Store separately from foodstuffs and other reactive chemicals.[\[11\]](#)

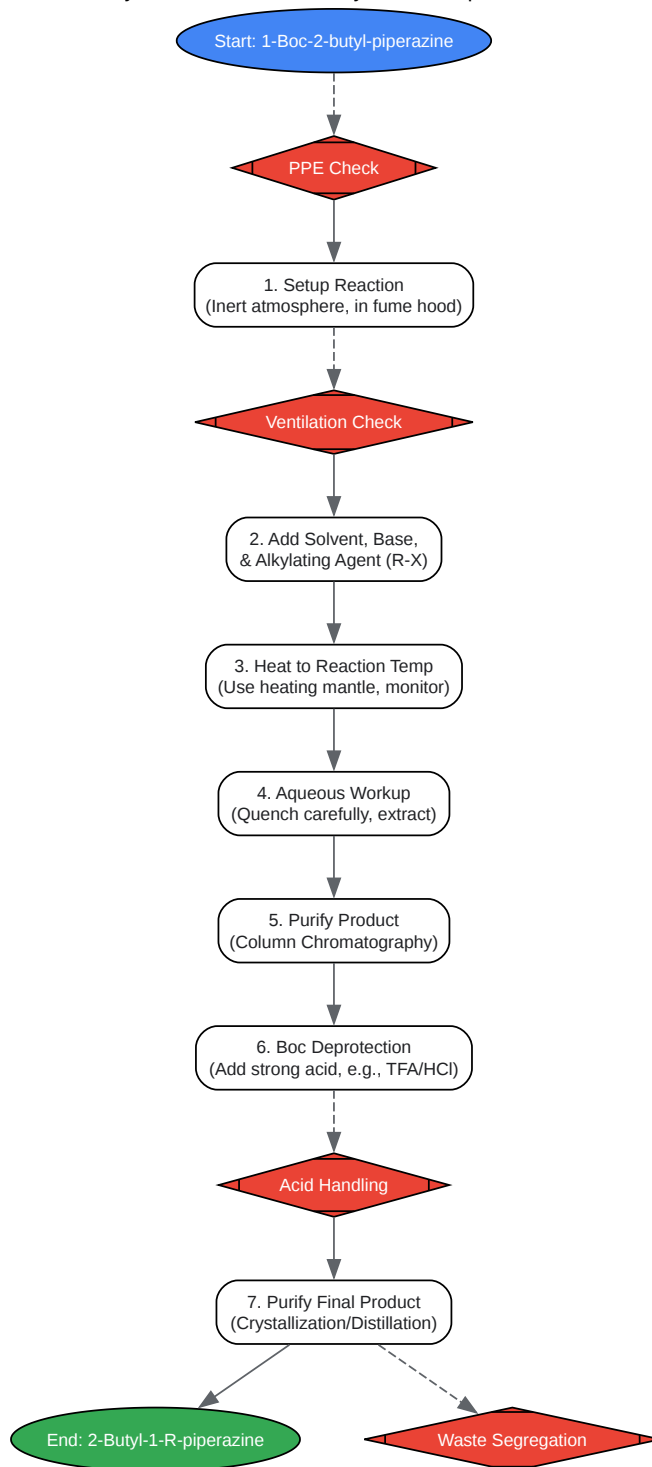
Safe Handling Workflow

The following diagram outlines the critical steps and decision points for safely handling **1-Boc-2-butyl-piperazine** from receipt to disposal.

General Handling Workflow for 1-Boc-2-butyl-piperazine



Synthetic Workflow: N-Alkylation & Deprotection

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